

An In-depth Technical Guide to 9-Phenanthrenecarboxylic Acid

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Compound of Interest

Compound Name: 9-Phenanthrenecarboxylic acid

Cat. No.: B1221669

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This technical guide provides a comprehensive overview of **9-phenanthrenecarboxylic acid**, a polycyclic aromatic hydrocarbon with significant potential in various scientific domains. This document consolidates critical data, including its chemical identifiers, physical properties, synthesis methodologies, and known biological activities, to serve as a foundational resource for ongoing and future research endeavors.

Chemical Identity and Properties

9-Phenanthrenecarboxylic acid, a derivative of phenanthrene, is characterized by a carboxylic acid group at the 9th position of the phenanthrene core. This substitution imparts specific chemical and physical properties that are pivotal for its application in synthesis and biological studies.

CAS Number and Synonyms

The Chemical Abstracts Service (CAS) registry number for **9-phenanthrenecarboxylic acid** is 837-45-6^{[1][2][3][4][5]}. This unique identifier is crucial for unambiguous identification in chemical databases and literature.

The compound is also known by several synonyms, which are essential for comprehensive literature and database searches.

Synonym	Reference
Phenanthrene-9-carboxylic acid	[2] [4] [6]
9-Phenanthroic acid	[2]
NSC 1922	[2]
Phenanthren-9-carbonsaure	[2]

Physicochemical Properties

The physical and chemical properties of **9-phenanthrenecarboxylic acid** are summarized in the table below. These characteristics are fundamental for its handling, storage, and application in experimental settings.

Property	Value	Reference
Molecular Formula	C ₁₅ H ₁₀ O ₂	[1] [7]
Molecular Weight	222.24 g/mol	[1] [7]
Appearance	White to pale yellow crystalline solid	[6]
Melting Point	249-251 °C	[7]
Boiling Point	435.4 °C at 760 mmHg	[7]
Solubility	Sparingly soluble in water; soluble in organic solvents like ethanol and acetone	[6]
Density	1.305 g/cm ³	[7]

Synthesis Methodologies

Several synthetic routes to **9-phenanthrenecarboxylic acid** have been reported. The choice of method often depends on the desired scale, purity, and available starting materials. Below are detailed protocols for two common synthetic approaches.

Synthesis via Grignard Reaction of 9-Bromophenanthrene

This classic method involves the formation of a Grignard reagent from 9-bromophenanthrene, followed by carboxylation.

Experimental Protocol:

- Preparation of 9-Phenanthrylmagnesium Bromide:
 - In a flame-dried, three-necked flask equipped with a reflux condenser, dropping funnel, and a nitrogen inlet, place magnesium turnings.
 - Initiate the reaction by adding a small amount of 9-bromophenanthrene dissolved in anhydrous diethyl ether and a crystal of iodine.
 - Once the reaction starts, add the remaining 9-bromophenanthrene solution dropwise to maintain a gentle reflux.
 - After the addition is complete, reflux the mixture for an additional 1-2 hours to ensure complete formation of the Grignard reagent.
- Carboxylation:
 - Cool the Grignard reagent solution in an ice-salt bath.
 - Bubble dry carbon dioxide gas through the solution with vigorous stirring, or pour the Grignard solution over crushed dry ice.
 - Continue the addition of carbon dioxide until the exothermic reaction ceases.
- Work-up and Purification:
 - Hydrolyze the reaction mixture by slowly adding a cold, dilute solution of sulfuric acid or hydrochloric acid.
 - Separate the organic layer and extract the aqueous layer with diethyl ether.

- Combine the organic extracts and wash with water and brine.
- Dry the organic layer over anhydrous sodium sulfate and evaporate the solvent under reduced pressure.
- Recrystallize the crude product from a suitable solvent system (e.g., ethanol/water or acetic acid) to obtain pure **9-phenanthrenecarboxylic acid**.

Direct Carboxylation of Phenanthrene

This method involves the direct introduction of a carboxylic acid group onto the phenanthrene ring.

Experimental Protocol:

- Reaction Setup:
 - In a suitable pressure reactor, dissolve phenanthrene in an appropriate solvent such as benzene.
 - Add a Lewis acid catalyst, for instance, aluminum bromide (AlBr_3).
- Carboxylation:
 - Pressurize the reactor with carbon dioxide to approximately 3.0 MPa.
 - Heat the reaction mixture to around 40°C and maintain with stirring for several hours.
- Work-up and Purification:
 - After the reaction, carefully depressurize the reactor.
 - Quench the reaction mixture with ice-cold dilute hydrochloric acid.
 - Extract the product with an organic solvent like diethyl ether.
 - Wash the organic extracts with water and brine, then dry over anhydrous sodium sulfate.
 - Remove the solvent under reduced pressure.

- Purify the resulting solid by recrystallization or column chromatography to yield **9-phenanthrenecarboxylic acid**.[\[1\]](#)

Biological Activities and Potential Applications

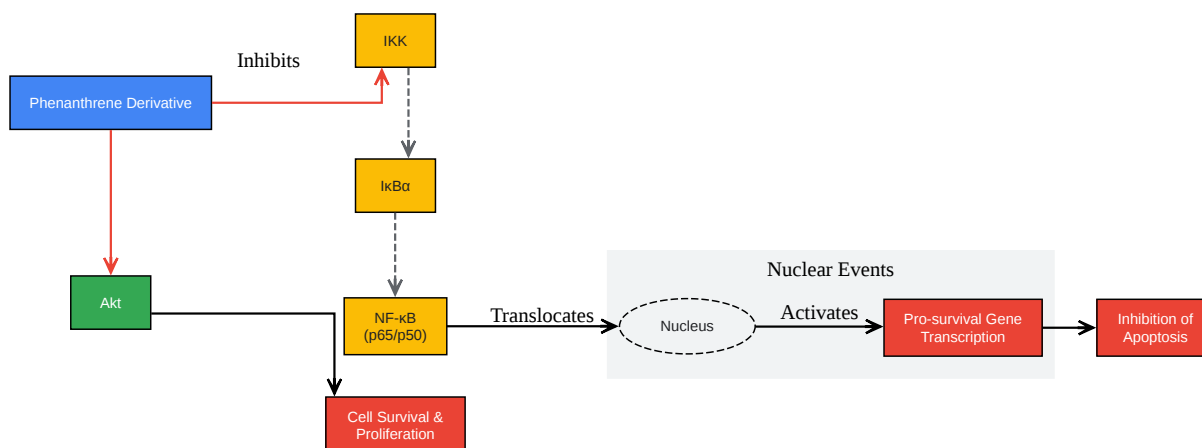
Phenanthrene and its derivatives are a class of compounds that have garnered significant interest in medicinal chemistry due to their diverse biological activities. While research specifically on **9-phenanthrenecarboxylic acid** is ongoing, the broader phenanthrene scaffold has shown promise in several therapeutic areas.

Anticancer Potential

Phenanthrene derivatives have been investigated for their cytotoxic effects against various cancer cell lines. The proposed mechanisms of action often involve the modulation of key signaling pathways that regulate cell growth, proliferation, and apoptosis.

Signaling Pathway:

Derivatives of phenanthrene have been shown to induce apoptosis in cancer cells through the modulation of the NF- κ B and Akt signaling pathways. Inhibition of these pathways can lead to decreased cell survival and proliferation.



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Anticancer signaling pathway of phenanthrene derivatives.

Anti-inflammatory Activity

Certain derivatives of **9-phenanthrenecarboxylic acid**, such as 9-phenanthranilamides, have demonstrated significant anti-inflammatory properties.[8] These compounds have been shown to inhibit the production of pro-inflammatory mediators in microglial cells stimulated by lipopolysaccharide (LPS).[8]

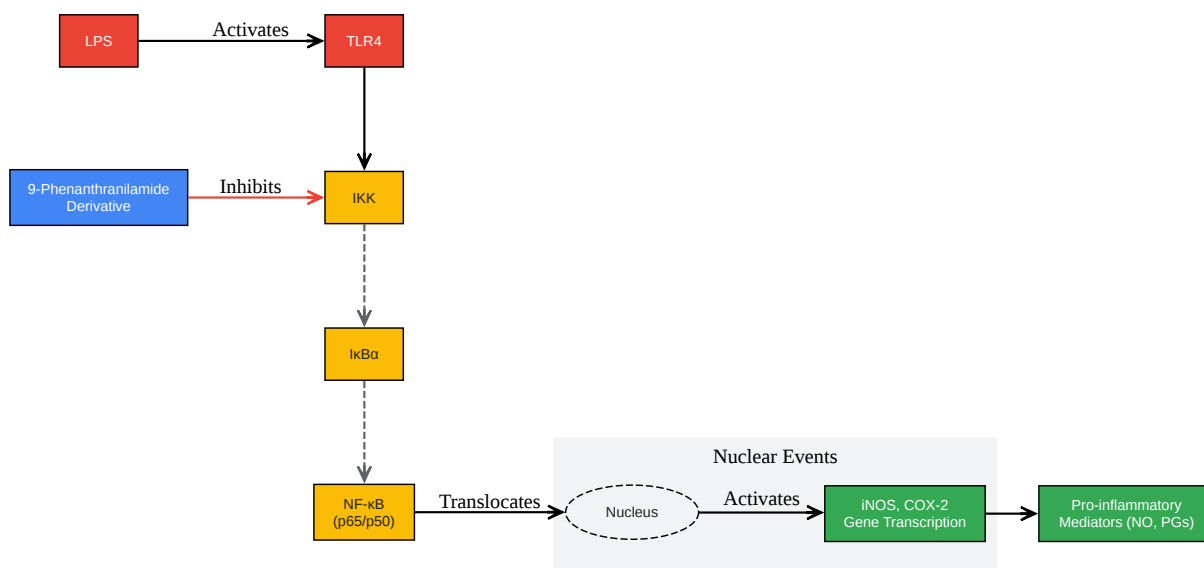
Experimental Protocol: In Vitro Anti-inflammatory Assay (Nitric Oxide Inhibition)

- Cell Culture:
 - Culture murine macrophage cells (e.g., RAW 264.7) in a suitable medium (e.g., DMEM) supplemented with fetal bovine serum and antibiotics.
 - Seed the cells in 96-well plates at an appropriate density and allow them to adhere overnight.

- Compound Treatment and Stimulation:
 - Pre-treat the cells with various concentrations of **9-phenanthrenecarboxylic acid** or its derivatives for 1-2 hours.
 - Induce inflammation by adding LPS (e.g., 1 µg/mL) to the wells. Include a vehicle control (LPS only) and a negative control (cells only).
- Nitric Oxide Measurement (Griess Assay):
 - After 24 hours of incubation, collect the cell culture supernatant.
 - Mix the supernatant with Griess reagent (a mixture of sulfanilamide and N-(1-naphthyl)ethylenediamine) and incubate at room temperature.
 - Measure the absorbance at 540 nm using a microplate reader. The amount of nitrite, a stable product of nitric oxide, is proportional to the absorbance.
- Data Analysis:
 - Calculate the percentage of nitric oxide inhibition compared to the LPS-treated vehicle control.
 - Determine the IC₅₀ value, which is the concentration of the compound that inhibits 50% of the nitric oxide production.

Signaling Pathway:

The anti-inflammatory effects of 9-phenanthranilamide derivatives are associated with the inhibition of the NF-κB signaling pathway, leading to the downregulation of inflammatory mediators like iNOS and COX-2.[8]



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Anti-inflammatory signaling of 9-phenanthranilamide derivatives.

Antimicrobial Properties

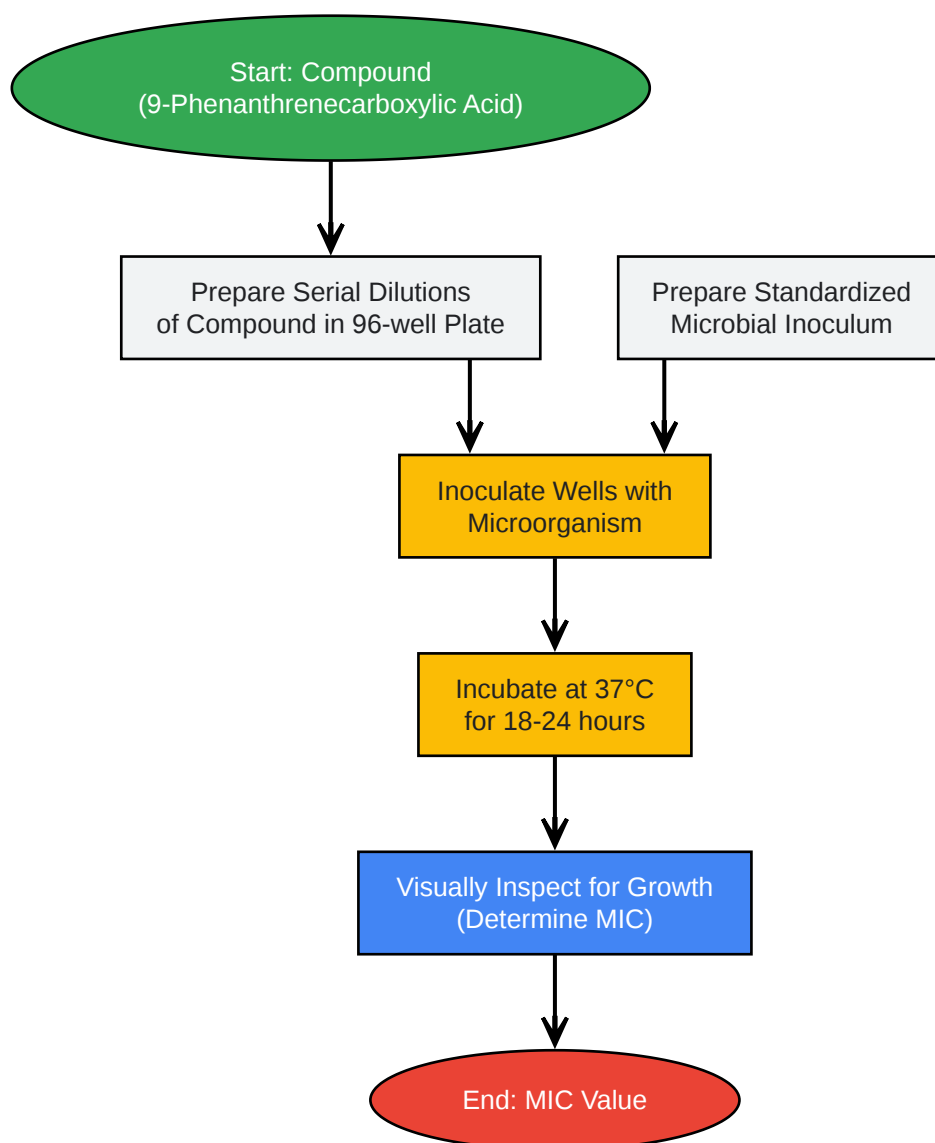
The phenanthrene scaffold is a structural component of many natural products that exhibit antimicrobial activity. While specific data for **9-phenanthrenecarboxylic acid** is limited, related phenanthrene derivatives have shown activity against various bacteria and fungi.

Experimental Protocol: Antimicrobial Susceptibility Testing (Broth Microdilution)

- Preparation of Inoculum:

- Grow the test microorganism (e.g., *Staphylococcus aureus*, *Escherichia coli*) in a suitable broth medium to a specific turbidity (e.g., 0.5 McFarland standard).
- Serial Dilution of the Compound:
 - Prepare a series of twofold dilutions of **9-phenanthrenecarboxylic acid** in a 96-well microtiter plate using the appropriate broth medium.
- Inoculation and Incubation:
 - Add the standardized microbial inoculum to each well.
 - Include a positive control (microorganism in broth without the compound) and a negative control (broth only).
 - Incubate the plate at an appropriate temperature (e.g., 37°C) for 18-24 hours.
- Determination of Minimum Inhibitory Concentration (MIC):
 - The MIC is the lowest concentration of the compound that completely inhibits the visible growth of the microorganism.

Experimental Workflow for Antimicrobial Screening:



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Workflow for antimicrobial susceptibility testing.

Conclusion

9-Phenanthrenecarboxylic acid is a versatile compound with a well-defined chemical profile and established synthetic routes. While its own biological activities are an active area of research, the broader family of phenanthrene derivatives has demonstrated significant potential as anticancer, anti-inflammatory, and antimicrobial agents. The experimental protocols and signaling pathway diagrams provided in this guide offer a solid foundation for researchers and drug development professionals to explore the therapeutic potential of **9-phenanthrenecarboxylic acid** and its analogues. Further investigation into the specific

mechanisms of action of **9-phenanthrenecarboxylic acid** is warranted to fully elucidate its pharmacological profile and potential for clinical applications.

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